

Safe handling and storage procedures for 1-Cyclopropylpropan-1-ol

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Compound of Interest

Compound Name: 1-Cyclopropylpropan-1-ol

Cat. No.: B185106

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This guide provides essential safety, handling, and storage information for **1-Cyclopropylpropan-1-ol** (CAS: 18729-46-9) for researchers, scientists, and drug development professionals.

Safety & Handling Data

Quantitative data for **1-Cyclopropylpropan-1-ol** is not consistently available. The following table summarizes available information and notes where data for similar substances is used for guidance.

| Property | Value | Source |
|---------------------|-------------------------------------------------------------|---------------------|
| Molecular Formula | C ₆ H ₁₂ O | [1] |
| Molecular Weight | 100.16 g/mol | [1] |
| Appearance | Colorless to light yellow liquid | |
| Storage Temperature | Room Temperature | |
| Purity | Typically 95-97% | |
| Boiling Point | Data not available. For reference, Propan-1-ol: 97-98 °C. | [2] |
| Flash Point | Data not available. For reference, Propan-1-ol: 22 °C. | [2] |
| Density | Data not available. For reference, Propan-1-ol: 0.803 g/mL. | [2] |

Hazard Identification:

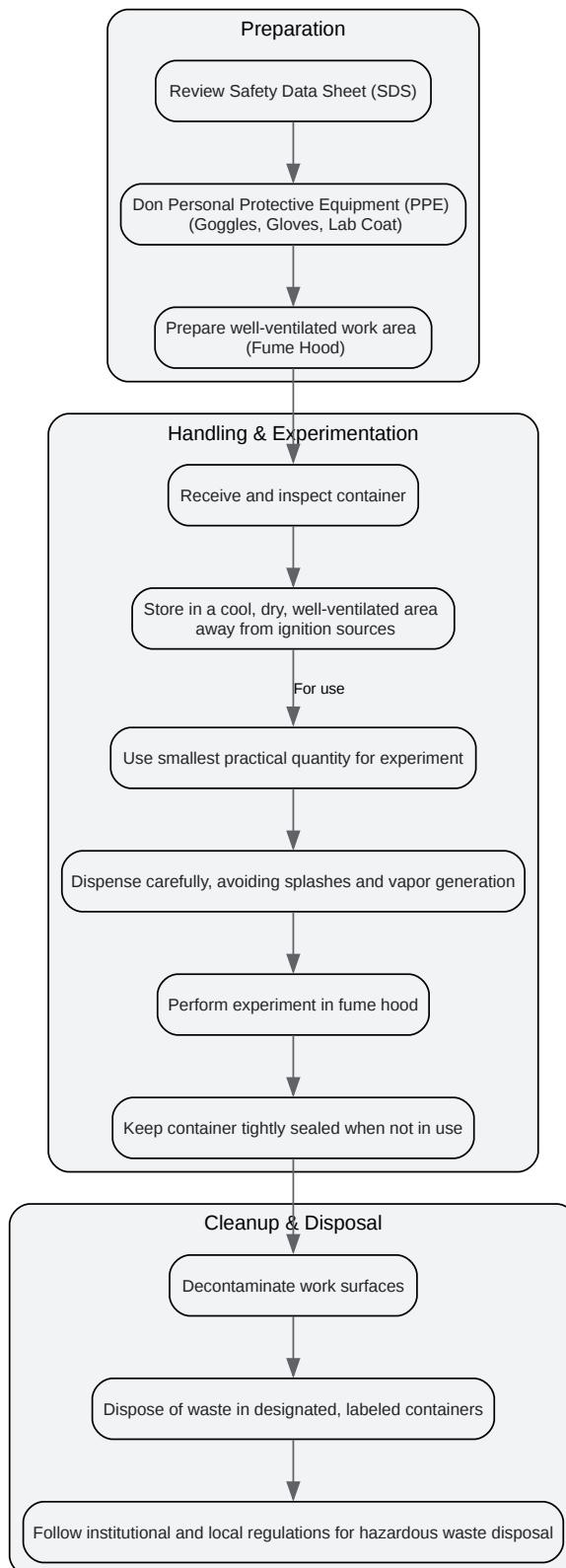
Multiple sources indicate that **1-Cyclopropylpropan-1-ol** is a hazardous substance. It is classified as a flammable liquid and may cause irritation.

| Hazard Statement | Description |
|------------------|------------------------------------|
| H225 | Highly flammable liquid and vapor. |
| H315 | Causes skin irritation. |
| H319 | Causes serious eye irritation. |
| H335 | May cause respiratory irritation. |

Signal Word: Danger or Warning

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **1-Cyclopropylpropan-1-ol** from receipt to disposal.



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Caption: Workflow for the safe handling of **1-Cyclopropylpropan-1-ol**.

Troubleshooting Guide

| Issue | Possible Cause(s) | Recommended Action(s) |
|--------------------------------|------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Unexpected exothermic reaction | Incompatible materials mixed with the alcohol. | Immediately cool the reaction vessel with an ice bath. If the reaction is uncontrollable, evacuate the area and contact emergency services. |
| Skin or eye contact | Improper handling, splashing, or inadequate PPE. | Skin: Immediately flush with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. Eyes: Immediately flush with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[3] |
| Inhalation of vapors | Inadequate ventilation or handling outside of a fume hood. | Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[3] |
| Spill | Improper handling or container failure. | Small Spill: Absorb with inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. Ventilate the area. Large Spill: Evacuate the area. Contact your institution's environmental health and safety department. Prevent entry into waterways. |

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **1-Cyclopropylpropan-1-ol**?

A1: The primary hazards are its flammability (H225: Highly flammable liquid and vapor) and its potential to cause skin, eye, and respiratory irritation (H315, H319, H335).

Q2: What type of personal protective equipment (PPE) should I wear when handling this chemical?

A2: At a minimum, you should wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a flame-retardant lab coat. All handling of open containers should be done in a certified chemical fume hood.

Q3: How should I store **1-Cyclopropylpropan-1-ol**?

A3: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents.[\[3\]](#)

Q4: What should I do in case of a fire?

A4: Use carbon dioxide, dry chemical powder, or alcohol-resistant foam to extinguish the fire. Do not use a direct water jet as it may spread the fire.[\[3\]](#)

Q5: How do I dispose of waste containing **1-Cyclopropylpropan-1-ol**?

A5: Dispose of chemical waste in accordance with all local, state, and federal regulations. Collect waste in a designated, properly labeled, and sealed container. Do not dispose of it down the drain.

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References

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